

Application Note: Preparation of CGP 29030A Solution for Injection

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Compound of Interest

Compound Name: Cgp 29030A

CAS No.: 113240-27-0

Cat. No.: B1668490

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Abstract & Compound Profile

CGP 29030A is a synthetic piperazine derivative (specifically 1-[2-(4-chlorophenyl)ethyl]-4-(3,5-dimethoxybenzoyl)-piperazine monohydrochloride) known for its specific analgesic properties.

[1] Unlike opioids, it inhibits nociceptive dorsal horn neurons and gamma-motoneurons, potentially via GABAergic modulation, without affecting normal sensory function.

This protocol details the formulation of **CGP 29030A** for in vivo administration. As the compound is typically supplied as a monohydrochloride (HCl) salt, it exhibits favorable aqueous solubility compared to its free base form.

Physicochemical Properties

Property	Detail
Chemical Name	1-[2-(4-chlorophenyl)ethyl]-4-(3,5-dimethoxybenzoyl)-piperazine HCl
Molecular Formula	C ₂₁ H ₂₅ ClN ₂ O ₃ [2] · HCl
Molecular Weight	~425.35 g/mol (Salt); 388.89 g/mol (Free Base)
Solubility	Soluble in Water, Saline, DMSO (>20 mg/mL)
Appearance	White to off-white crystalline solid
Storage	-20°C (Desiccated); Protect from light

Safety & Handling (HSE)

- PPE: Wear nitrile gloves, safety goggles, and a lab coat. Handle lyophilized powder in a biosafety cabinet or fume hood to avoid inhalation.
- Toxicity: While an analgesic, the specific toxicology profile may not be fully characterized. Treat as a potential irritant and neuroactive substance.

Preparation Protocol

Two methods are provided. Method A is the standard for the HCl salt form (most common). Method B is for high-concentration stocks or if the free base is used.

Method A: Direct Aqueous Dissolution (Preferred for HCl Salt)

Target Concentration: 1 mg/mL – 10 mg/mL Vehicle: 0.9% Sterile Saline (NaCl) or Phosphate Buffered Saline (PBS).

- Calculate: Determine the required mass.
 - Example: To prepare 5 mL of a 5 mg/mL solution, weigh 25 mg of **CGP 29030A**.
- Weigh: Accurately weigh the powder into a sterile microcentrifuge tube or glass vial.

- Dissolve:
 - Add 80% of the final volume of sterile saline (e.g., 4 mL).
 - Vortex gently for 1-2 minutes. The HCl salt should dissolve readily at room temperature.
 - Note: If particles persist, sonicate for 30-60 seconds.
- Adjust Volume: Add the remaining saline to reach the final volume (5 mL).
- pH Check (Optional): Verify pH is near physiological range (pH 6.0–7.5). If too acidic (due to HCl), adjust carefully with dilute NaOH, but avoid precipitation.
- Sterilization:
 - Pass the solution through a 0.22 μm PES or PVDF syringe filter into a sterile, sealed vial.
 - Caution: Do not use Nylon filters if the compound is in an acidic vehicle, though PES is generally safe.

Method B: DMSO Co-Solvent Stock (For High Concentrations)

Use this if the compound fails to dissolve in saline or if a high-concentration stock (>20 mg/mL) is required for long-term storage.

- Stock Preparation:
 - Dissolve **CGP 29030A** in 100% DMSO to a concentration of 50 mg/mL.
 - Vortex until clear.
 - Storage: This stock can be aliquoted and stored at -20°C for up to 3 months.
- Working Solution (Day of Experiment):
 - Dilute the DMSO stock into sterile saline.

- Ratio: Ensure final DMSO concentration is $\leq 5\%$ (v/v) to minimize vehicle toxicity.
- Example: To make 1 mL of 2.5 mg/mL solution:
 - Take 50 μL of 50 mg/mL Stock.
 - Slowly add 950 μL of warm (37°C) Sterile Saline while vortexing.
- Critical: Add saline to the DMSO slowly to prevent "crashing out" (precipitation).

Quality Control & Administration

QC Checklist

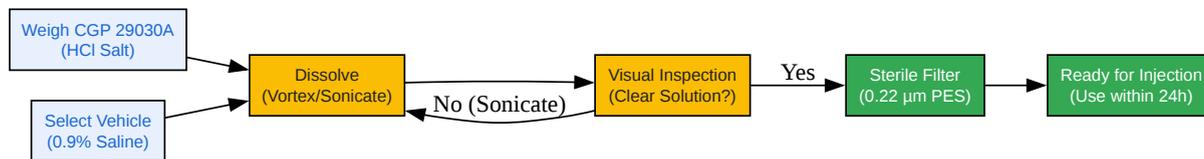
- Clarity: Solution must be clear and colorless. Discard if cloudy.
- Sterility: Filter sterilization is mandatory for IP/IV/SC routes.
- Freshness: Prepare aqueous working solutions fresh daily. Do not store diluted aqueous solutions >24 hours.

Administration Guidelines

- Routes: Intraperitoneal (IP) or Subcutaneous (SC).
- Dosing: Typical experimental range in rodents is 10–30 mg/kg.
 - Example: For a 250g rat at 10 mg/kg, dose = 2.5 mg.
 - Using a 5 mg/mL solution, inject 0.5 mL.
- Vehicle Control: Always run a control group injected with the vehicle alone (e.g., 5% DMSO/Saline).

Visual Workflows

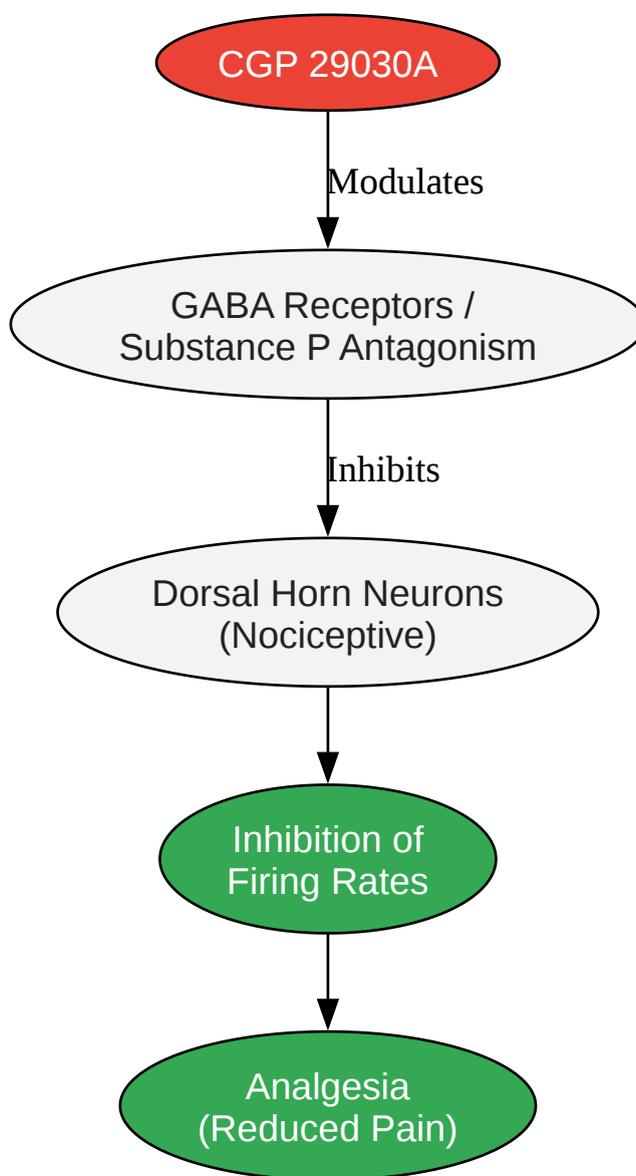
Preparation Workflow



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Caption: Step-by-step preparation of **CGP 29030A** aqueous solution.

Mechanism of Action (Contextual)



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Caption: Proposed mechanism of **CGP 29030A** on nociceptive signaling pathways.

References

- Brugger, F., et al. (1991). Effects of a novel piperazine derivative (**CGP 29030A**) on nociceptive dorsal horn neurons in the rat. *Drugs under Experimental and Clinical Research*. [\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- MedChemExpress. **CGP 29030A** Product Information and Solubility.
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